

Isolation of Bioactive Compounds from Walsura robusta: A Technical Guide

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Compound of Interest

Compound Name: Walsuralactam A

Cat. No.: B593467

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Disclaimer: Extensive searches of scientific literature did not yield any information on a compound named "**Walsuralactam A**" isolated from Walsura robusta. This guide will therefore focus on the isolation of a prominent and well-documented class of bioactive compounds from this plant: the limonoids, with a specific emphasis on the recently identified walsurobustones.

This technical guide is intended for researchers, scientists, and drug development professionals, providing an in-depth overview of the isolation and characterization of limonoids from the leaves of Walsura robusta. The methodologies and data presented are compiled from published scientific literature.

Introduction to Bioactive Compounds in Walsura robusta

Walsura robusta Roxb., a plant belonging to the Meliaceae family, is a rich source of various secondary metabolites.^{[1][2]} While traditional uses have been reported, scientific investigations have primarily focused on the isolation and characterization of non-nitrogenous compounds. The predominant classes of bioactive molecules identified from this plant are limonoids, triterpenoids, and phenolic glucosides.^{[1][2][3]}

Limonoids, a class of highly oxygenated tetranortriterpenoids, are particularly abundant in Walsura robusta and have demonstrated a range of biological activities, including cytotoxic and anti-inflammatory properties.^{[4][5]} This guide will detail the isolation of a specific group of limonoids, the walsurobustones, as a case study.

Data Presentation: Isolated Limonoids from *Walsura robusta*

The following tables summarize the quantitative data for representative limonoids isolated from the leaves of *Walsura robusta*.

Table 1: Isolated Walsurobustones and their Molecular Formula

Compound	Molecular Formula	[M+Na] ⁺ (Observed)	[M+Na] ⁺ (Calculated)
Walsurobustone A	C ₂₈ H ₃₈ O ₉	541.2418	541.2413
Walsurobustone B	C ₃₃ H ₄₆ O ₁₁	641.2938	641.2937

Table 2: ¹³C NMR Spectroscopic Data for Walsurobustone A (150 MHz, CDCl₃)

Position	δ_c (ppm)	Position	δ_c (ppm)
1	79.1	15	33.5
2	35.1	16	36.3
3	171.1	17	46.8
4	42.9	18	16.9
5	49.8	19	14.1
6	35.2	20	80.4
7	174.2	21	109.5
8	51.9	22	77.5
9	49.1	23	110.4
10	44.2	28	21.8
11	19.2	29	170.9
12	37.1	30	20.9
13	46.1	OMe-21	55.1
14	149.9	OMe-23	55.9

Experimental Protocols

This section provides a detailed methodology for the extraction and isolation of walsurobustones from the leaves of *Walsura robusta*.

Plant Material

Dried and powdered leaves of *Walsura robusta* are used as the starting material.

Extraction

- The powdered leaves are extracted exhaustively with 95% ethanol at room temperature.

- The resulting extract is concentrated under reduced pressure to yield a crude ethanol extract.

Fractionation

- The crude ethanol extract is suspended in water and partitioned successively with petroleum ether and ethyl acetate (EtOAc).
- The EtOAc-soluble fraction, which contains the limonoids, is concentrated under reduced pressure.

Chromatographic Isolation

The EtOAc fraction is subjected to a series of chromatographic techniques to isolate the individual compounds.

- Silica Gel Column Chromatography: The EtOAc extract is loaded onto a silica gel column and eluted with a gradient of petroleum ether/acetone to yield several fractions.
- ODS Column Chromatography: Fractions containing the compounds of interest are further purified on an octadecylsilylated (ODS) silica gel column using a methanol/water gradient.
- Sephadex LH-20 Column Chromatography: Further separation is achieved using a Sephadex LH-20 column with methanol as the mobile phase.
- High-Performance Liquid Chromatography (HPLC): Final purification of the isolated compounds is performed by semi-preparative HPLC on an ODS column with a suitable mobile phase (e.g., methanol/water or acetonitrile/water).

Structure Elucidation

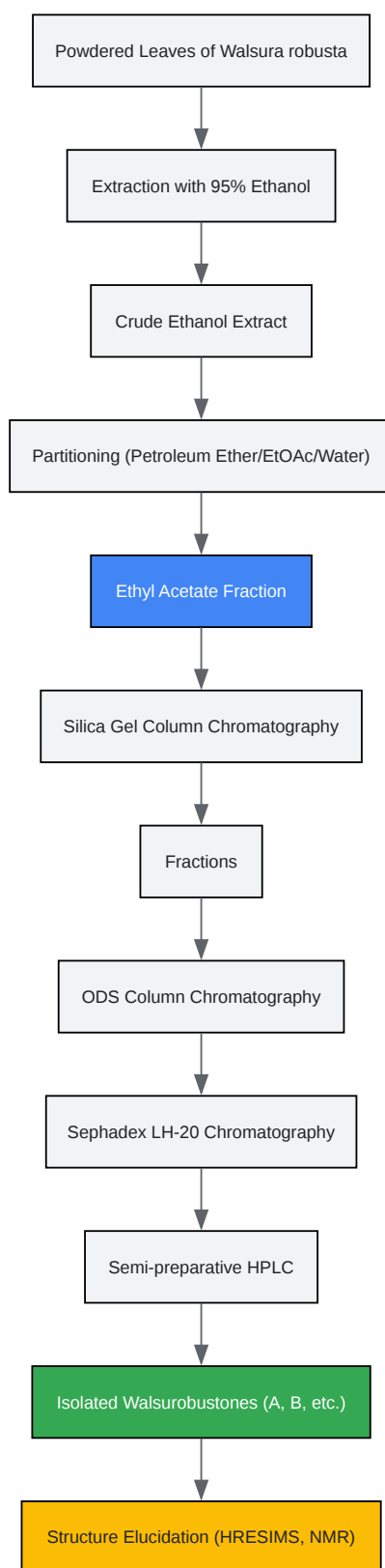
The structures of the isolated compounds are determined using a combination of spectroscopic techniques, including:

- Mass Spectrometry (MS): High-resolution electrospray ionization mass spectrometry (HRESIMS) is used to determine the molecular formula.

- Nuclear Magnetic Resonance (NMR): 1D (^1H and ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments are conducted to establish the chemical structure and stereochemistry of the molecules.

Visualization of the Isolation Workflow

The following diagram illustrates the experimental workflow for the isolation of walsurobustones from *Walsura robusta*.



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Caption: Workflow for the isolation of walsurobustones.

Conclusion

While the requested "**Walsuralactam A**" remains elusive in the current body of scientific literature, Walsura robusta stands out as a valuable source of bioactive limonoids. The detailed protocols and data presented in this guide for the isolation of walsurobustones can serve as a practical resource for researchers engaged in natural product chemistry and drug discovery. Further investigation into the nitrogen-containing constituents of Walsura robusta may yet reveal novel lactam structures, opening new avenues for research.

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